

Application Notes: Bromacil in Non-Agricultural Vegetation Management

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Compound of Interest

Compound Name: *Bromacil*

Cat. No.: *B1667870*

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Introduction

Bromacil is a broad-spectrum, systemic herbicide belonging to the substituted uracil chemical class, first registered in the United States in 1961.[1][2] It is primarily utilized for non-selective, long-term control of a wide range of annual and perennial weeds, grasses, and brush in non-agricultural settings.[1][3] Common application sites include industrial areas, railways, rights-of-way, and storage facilities where bare-ground or total vegetation control is desired. **Bromacil** is soil-applied and functions as both a pre-emergent and post-emergent herbicide, though its primary route of entry into plants is through the root system.

Mechanism of Action

Bromacil's herbicidal activity stems from its potent inhibition of photosynthesis. After being absorbed by the roots, it is translocated upward via the xylem to the leaves and other photosynthetic tissues. At the cellular level, **bromacil** blocks the electron transport chain in Photosystem II (PSII) by binding to the D1 protein. This disruption prevents the conversion of light energy into chemical energy (ATP and NADPH), halting carbon dioxide fixation and the production of essential sugars. The blockage leads to a buildup of highly reactive oxygen species, which cause lipid peroxidation and destruction of cell membranes, ultimately resulting in chlorosis, necrosis, and plant death. The effects are typically slow to manifest, with visible signs of control appearing several weeks after application.

Formulations

Bromacil is available in several formulations to suit different application needs, including:

- Wettable powders (WP)
- Water-dispersible granules (WDG) or Dry Flowables (DF)
- Liquid concentrates (LC)
- Granular (G) formulations

Liquid formulations are generally considered more toxic than dry formulations and carry a "Warning" signal word, while dry formulations use "Caution".

Data Presentation

Table 1: Recommended Application Rates of **Bromacil** for Non-Agricultural Use

Use Scenario	Application Rate (Product)	Application Rate (Active Ingredient - a.i.)	Notes
General Non-Selective Control	5 - 15 pounds/acre	Not Specified	Higher rates are used for perennial weeds and brush.
Annual Weed Control	2 - 6 pounds/acre	Not Specified	Applied when annual weeds and grasses reappear on previously controlled sites.
Rights-of-Way (Typical)	6 - 8 pounds/acre (Krovar®)	~3.2 pounds/acre	Applied primarily in open areas to avoid damage to desirable trees.
BLM Lands (Typical)	Not Specified	4.0 pounds a.i./acre	Maximum application rate is 12.0 pounds a.i./acre.
State of Florida (Non-Ag Use)	8 pounds/acre/year (max)	6.4 pounds a.i./acre/year (max)	Use is prohibited in several counties (Hardee, Highland, Polk, Orange, Lake).

Table 2: Environmental Fate and Persistence of **Bromacil**

Parameter	Value	Conditions/Notes
Soil Half-Life ($T_{1/2}$)	~60 days (average)	Can be as long as 8 months under certain conditions. A half-life of 275 days has also been reported.
Water Solubility	815 mg/L	High solubility contributes to leaching potential.
Soil Sorption Coeff. (K_{oc})	32 mL/g	Indicates weak sorption to soil particles, contributing to mobility.
Leaching Potential	High	A combination of high solubility, weak soil sorption, and long persistence makes bromacil a potential groundwater contaminant.
Primary Degradation Path	Microbial degradation	Soil microorganisms utilize bromacil as a food source. Photodegradation (breakdown by sunlight) also occurs on the soil surface.

Table 3: Ecotoxicology of **Bromacil** on Non-Target Organisms

Organism Group	Toxicity Value (LD50/LC50)	Toxicity Class
Mammals (Rat, oral LD50)	2,300 - 5,200 mg/kg	Practically non-toxic to slightly toxic.
Mammals (Rabbit, dermal LD50)	>2,000 - >5,000 mg/kg	Practically non-toxic.
Birds (Bobwhite Quail, oral LD50)	>2,250 mg/kg	Practically non-toxic.
Birds (Mallard/Quail, 8-day dietary LC50)	>10,000 ppm	Practically non-toxic.
Fish (Rainbow Trout, 48-96h LC50)	56 - 75 mg/L	Slightly toxic.
Fish (Bluegill Sunfish, 48h LC50)	71 mg/L	Slightly toxic.
Aquatic Invertebrates (Daphnia)	Not specified	Generally considered not toxic to aquatic invertebrates. Acute adverse effects occur at 65 mg/L.
Aquatic Plants (Algae)	EC50 0.0068 - 0.05 mg/L	Very toxic to toxic.
Honeybees	>16 µg/bee (contact)	Not toxic.

Experimental Protocols

Protocol 1: Field Efficacy Trial for Non-Selective Vegetation Control

- Objective: To evaluate the efficacy of various application rates of a **bromacil** formulation for total vegetation control in a non-agricultural setting.
- Experimental Design:
 - Design: Randomized Complete Block Design (RCBD).

- Replicates: Minimum of four replicates per treatment.
- Plot Size: 10 m x 5 m, with a 1 m buffer between plots to prevent cross-contamination.

3. Treatments:

- Untreated Control.
- **Bromacil** Formulation at three rates (e.g., low, recommended, and high rate based on product label; for example, 4.0, 8.0, and 12.0 lbs a.i./acre).
- A commercial standard herbicide for comparison (e.g., Diuron or Imazapyr).

4. Site Selection and Preparation:

- Select a site with a uniform and diverse population of annual and perennial weeds and grasses, representative of the target application area.
- Document the dominant weed species present and their growth stages prior to application.
- Record soil characteristics (texture, organic matter content, pH) as these can influence herbicide efficacy and persistence.

5. Herbicide Application:

- Equipment: Use a calibrated CO₂-pressurized backpack sprayer or a fixed-boom power sprayer equipped with flat-fan nozzles to ensure uniform coverage.
- Timing: Apply post-emergence when weeds are actively growing. For best results, application should be made to moist soil just before or during a period of expected rainfall to facilitate root uptake.
- Spray Volume: Use a sufficient spray volume (e.g., 100-200 L/ha) to achieve uniform ground coverage.
- Environmental Conditions: Record temperature, humidity, wind speed, and cloud cover at the time of application.

6. Data Collection:

- **Efficacy Assessment:** Visually assess percent vegetation control at 14, 30, 60, and 90 days after treatment (DAT) using a scale of 0% (no effect) to 100% (complete vegetation death). Assessments should be made for the overall plot and for individual key weed species.
- **Biomass Sampling:** At 90 DAT, collect all above-ground plant biomass from a 1 m² quadrat placed in the center of each plot. Dry the biomass at 70°C until a constant weight is achieved and record the dry weight.
- **Phytotoxicity:** Observe and record any signs of injury to desirable plants in adjacent, non-target areas.

7. Statistical Analysis:

- Analyze percent control and biomass data using Analysis of Variance (ANOVA).
- Use a mean separation test, such as Tukey's HSD ($p \leq 0.05$), to determine significant differences between treatment means.

Protocol 2: Soil Residue Analysis for Bromacil via Gas Chromatography (GC)

1. **Objective:** To quantify the concentration of **bromacil** residues in soil samples collected from a treated site over time to determine its environmental persistence.

2. Sample Collection:

- Collect soil cores (e.g., 2.5 cm diameter) from multiple depths (e.g., 0-15 cm, 15-30 cm) within each experimental plot.
- Sampling should occur at pre-determined intervals following application (e.g., 0, 30, 60, 90, 180 days).
- Combine multiple cores from the same plot and depth to create a single composite sample. Store samples frozen (-20°C) in labeled bags prior to analysis to prevent degradation.

3. Sample Preparation and Extraction:

- Sieving: Air-dry and sieve the soil sample through a 2 mm mesh to remove stones and debris.
- Extraction: Weigh 25 g of the sieved soil into a blender cup. Add a suitable organic solvent such as chloroform or an acetonitrile/water mixture. Blend for 10 minutes.
- Filtration: Filter the extract through Whatman #5 filter paper with a layer of Celite® 545 into a filtering flask.
- Repeat Extraction: Scrape the filter cake back into the blender and repeat the extraction and filtration steps two more times to ensure complete recovery.
- Concentration: Combine the filtrates and concentrate the extract using a rotary evaporator at 60°C.

4. Cleanup (Liquid-Liquid Partitioning):

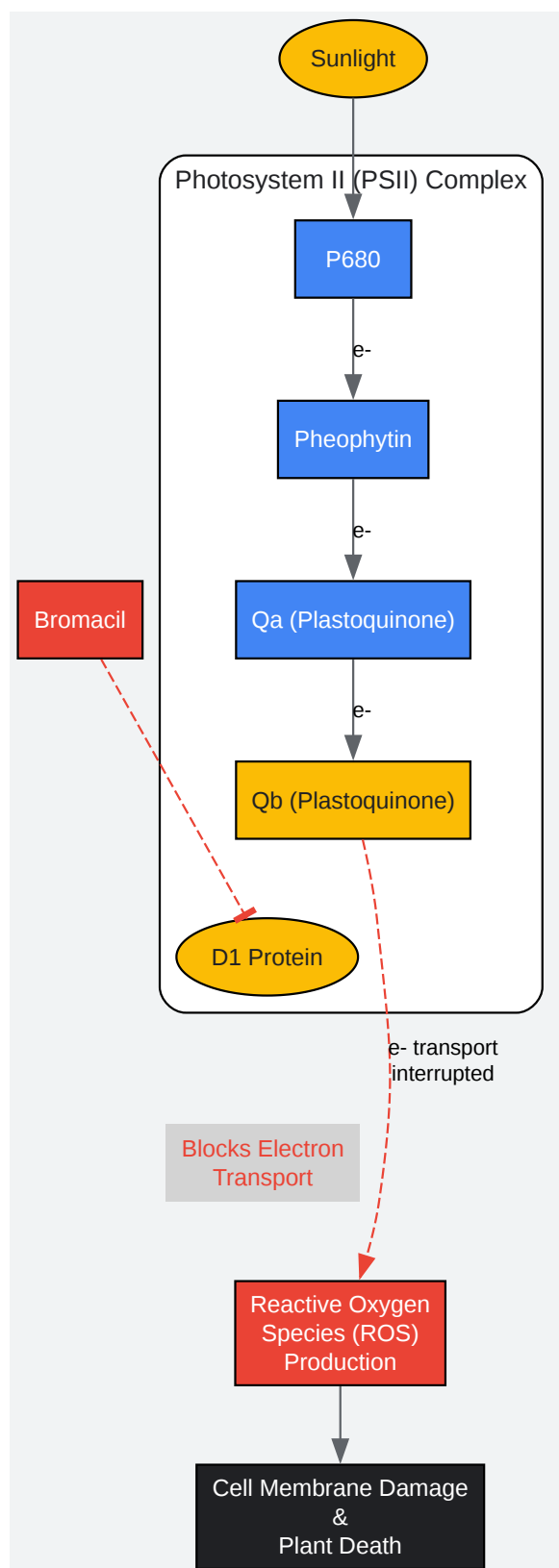
- Redissolve the concentrated residue in a suitable solvent mixture.
- Perform a liquid-liquid partitioning cleanup step to remove interfering co-extractives. For example, partition the extract against hexane to remove nonpolar impurities. Further cleanup can be achieved by partitioning between acidic/basic aqueous solutions and an immiscible organic solvent to isolate the **bromacil**.

5. Analysis by Gas Chromatography:

- Instrument: Gas chromatograph (GC) equipped with a nitrogen-phosphorus detector (NPD) or a Hall electrolytic conductivity detector (HECD), which are sensitive to halogenated compounds like **bromacil**.
- Column: A suitable capillary column (e.g., DB-5 or equivalent).
- Injection: Inject a small volume (e.g., 1-4 µL) of the final, concentrated sample extract into the GC.

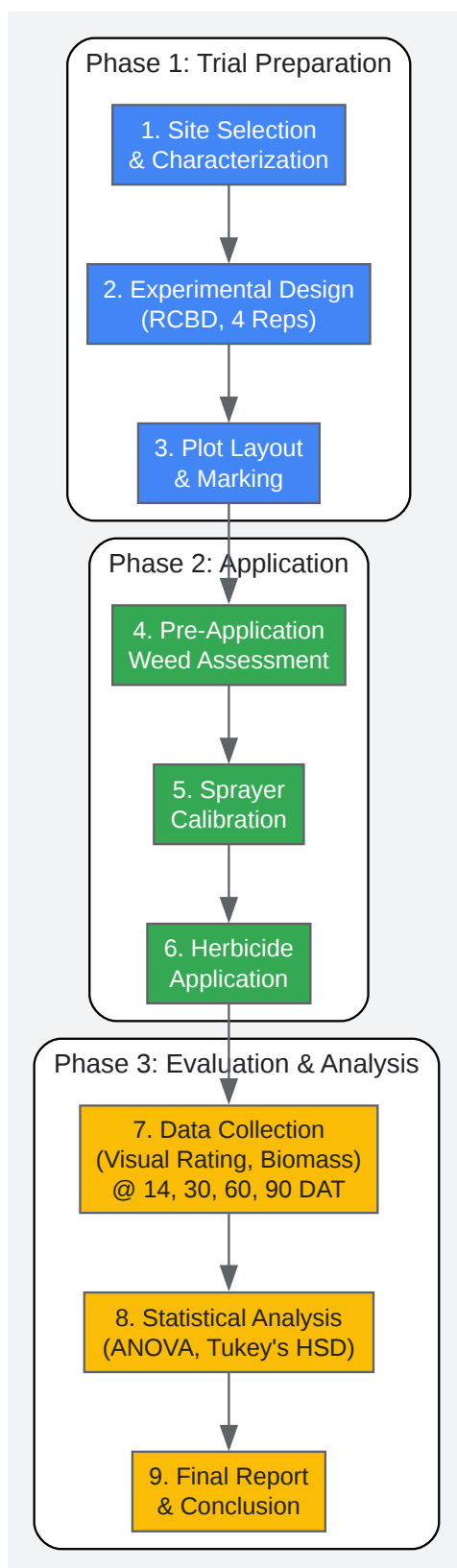
- Quantification: Prepare a standard curve by injecting known concentrations of an analytical grade **bromacil** standard. Quantify the **bromacil** concentration in the samples by comparing the peak area to the standard curve.
- Validation: Run recovery experiments by spiking untreated control soil with known amounts of **bromacil** standard and processing them through the entire procedure to determine the method's accuracy and efficiency.

Mandatory Visualization



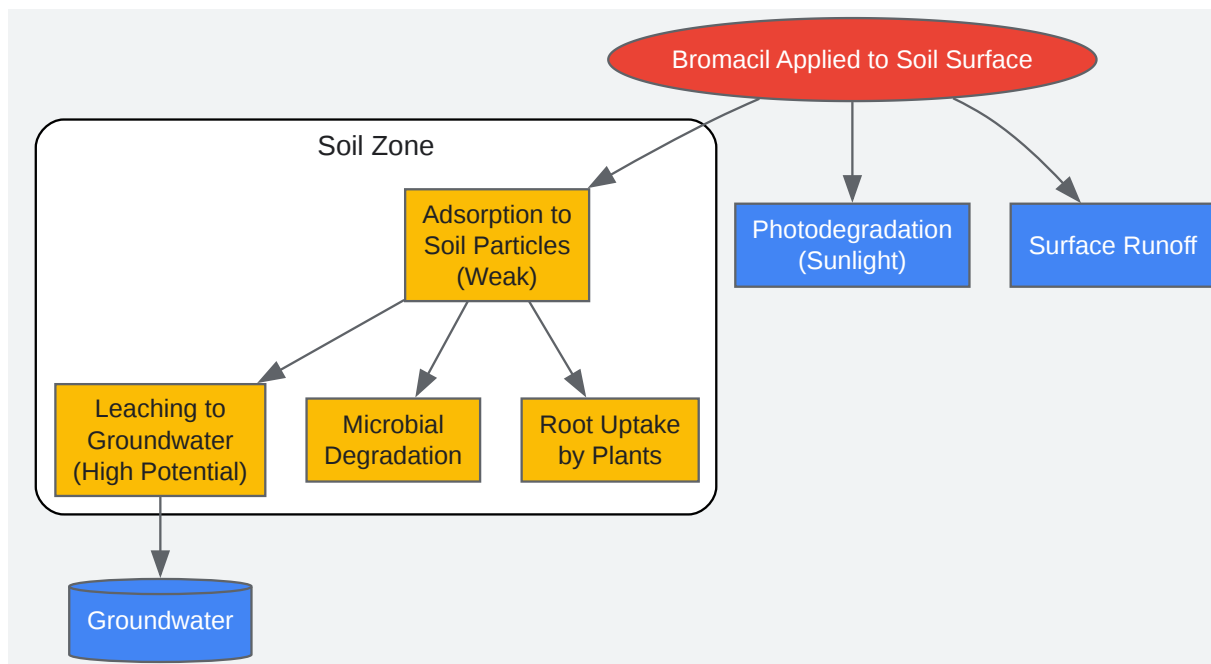
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Caption: Mechanism of action of **Bromacil**, an inhibitor of Photosystem II electron transport.



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Caption: Experimental workflow for conducting a field efficacy trial of **Bromacil**.



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Caption: Key pathways influencing the environmental fate of **Bromacil** in soil.

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